

Assessing the Carcinogenic Potency of N,N'-Dinitrosopiperazine: A Comparative Guide

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Compound of Interest

Compound Name: *N,N'-Dinitrosopiperazine*

Cat. No.: *B030178*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the carcinogenic potency of **N,N'-Dinitrosopiperazine** (DNPZ) with other relevant nitroso compounds. The data presented is curated from established sources to assist in risk assessment and to provide a baseline for future research in drug development and safety evaluation. All quantitative data is summarized in clear, structured tables, and detailed experimental methodologies for key carcinogenicity studies are provided.

Comparative Carcinogenic Potency (TD50)

The carcinogenic potency of a chemical is often quantified by the TD50 value, which is the daily dose rate in mg/kg body weight/day required to induce tumors in half of the test animals that would have remained tumor-free at a zero dose. A lower TD50 value indicates a higher carcinogenic potency.

The table below summarizes the TD50 values for **N,N'-Dinitrosopiperazine** and other selected nitrosamines in various animal models. This comparative data highlights the relative potency of DNPZ within this class of compounds.

Chemical Name	CAS No.	Species	Sex	Strain	Route of Administration	Target Site(s)	TD50 (mg/kg/day)	Reference
N,N'-Dinitrosopiperazine	140-79-4	Mouse	Female	C17	Gavage	Forestomach, Uterus	4.66, 4.13	-- INVALID D-LINK-
N,N'-Dinitrosopiperazine	140-79-4	Mouse	Male	C17	Gavage	Forestomach	2.01	-- INVALID D-LINK-
N,N'-Dinitrosopiperazine	140-79-4	Mouse	Female	Swiss	Water	Lung, Liver, Total Benign & Malignant	11.7, 27.8, 5.26	-- INVALID D-LINK-
N,N'-Dinitrosopiperazine	140-79-4	Mouse	Male	Swiss	Water	Lung, Liver, Total Benign & Malignant	8.70, 51.9, 8.24	-- INVALID D-LINK-
N-Nitrosopiperidine	100-75-4	Rat	Male	Sprague-Dawley	Drinking Water	Esophagus, Liver, Nasal Cavity	0.47, 0.69, 1.32	-- INVALID D-LINK-
N-Nitroso	55-18-5	Rat	Female	Fischer 344	Drinking Water	Liver	0.07	-- INVALID

diethylamine (NDEA)									D-LINK-
									-
N-Nitrosodimethylamine (NDMA)	62-75-9	Rat	Male/Female	Fischer 344	Drinking Water	Liver	0.17	--	INVALID
									D-LINK-
									-
1-Nitrosopiperazine	5632-47-3	Rat	Female	F344	Intravenous	Bladder, Nasal Mucosa	-	--	INVALID
									D-LINK-
									-

Note: The Carcinogenic Potency Database (CPDB) is a widely used resource containing results from long-term animal cancer tests. The database provides standardized quantitative measures of carcinogenic potency.

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of carcinogenicity studies. Below are summaries of the experimental protocols for the key studies cited for **N,N'-Dinitrosopiperazine**.

Study by Pai et al. (1981)

- Animal Model: Male and female C17 mice.
- Administration Route: Gavage (oral administration via a tube).
- Dosing Regimen:
 - Females received a dose of 3.08 mg.
 - Males received a dose of 2.56 mg.
- Duration: Dosing was carried out for 9 months, with the experiment concluding at 24 months.

- Endpoint: The primary endpoint was the observation of tumors, specifically squamous cell carcinoma of the forestomach and rhabdomyosarcoma of the uterus.

Study by Borzsonyi et al. (1980)

- Animal Model: Male and female Swiss mice.
- Administration Route: Administered in drinking water.
- Dosing Regimen:
 - Females received a dose of 10.4 mg.
 - Males received a dose of 8.67 mg.
- Duration: Dosing was carried out for 12 months, with the experiment concluding at 23 months.
- Endpoint: The study observed the incidence of lung adenoma, liver hepatocellular carcinoma, and a combined total of benign and malignant tumors.

Visualizing Experimental Workflow and Signaling Pathways

To aid in the understanding of the processes involved in carcinogenicity testing and the mechanism of action of **N,N'-Dinitrosopiperazine**, the following diagrams have been generated using the DOT language.

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